In Vitro Assays for Measuring Strophanthin K Activity: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Strophanthin K*
CAS No.:	*560-53-2*
Cat. No.:	*B1257722*

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Introduction

Strophanthin K, a cardiac glycoside derived from the seeds of Strophanthus kombe, is a potent inhibitor of the plasma membrane Na+/K+-ATPase (sodium-potassium pump).[1] This inhibition leads to a cascade of intracellular events, primarily an increase in intracellular calcium concentration, which underlies its well-known cardiotonic effects.[1] Beyond its historical use in treating cardiac conditions, recent research has highlighted the potential of cardiac glycosides, including **Strophanthin K**, as anti-cancer agents due to their ability to induce apoptosis and inhibit cell proliferation in various cancer cell lines.[2][3]

This document provides detailed application notes and experimental protocols for a suite of in vitro assays to accurately measure the biological activity of **Strophanthin K**. These assays are essential for researchers in pharmacology, drug discovery, and toxicology to characterize the potency and mechanism of action of **Strophanthin K** and related compounds. The protocols provided herein cover the primary enzymatic target of **Strophanthin K**, its effects on cell viability, and its impact on intracellular signaling.

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Data Presentation

The following tables summarize quantitative data for the in vitro activity of **Strophanthin K** and its aglycone, strophanthidin.

Table 1: Inhibition of Na+/K+-ATPase Activity by **Strophanthin K** and Related Compounds

Compound	Enzyme Source	Assay Type	IC50
Ouabain (g-strophanthin)	Rat Pineal Gland	86Rb Uptake Inhibition	~200 nM[4]
Ouabain (g-strophanthin)	Vero Cells	Anti-MERS-CoV Activity	0.08 µM[5][6]
Strophanthidin	Human Na,K-ATPase α1β1	[3H]ouabain displacement	1.6 µM[7]
Strophanthidin	Human Na,K-ATPase α2β1	[3H]ouabain displacement	0.2 µM[7]
Strophanthidin	Human Na,K-ATPase α3β1	[3H]ouabain displacement	0.3 µM[7]

Table 2: Cytotoxic Activity of **Strophanthin K** and Related Cardiac Glycosides in Cancer Cell Lines

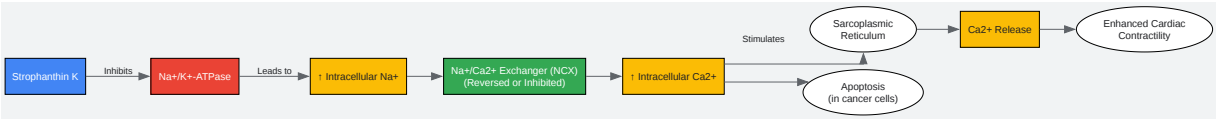
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Compound	Cell Line	Assay Type	IC50
Strophanthidin	A549 (Lung Carcinoma)	MTT Assay	0.529 ± 0.05 µM[8]
Strophanthidin	MCF-7 (Breast Adenocarcinoma)	MTT Assay	1.12 ± 0.04 µM[8]
Strophanthidin	HepG2 (Hepatocellular Carcinoma)	MTT Assay	1.75 ± 0.02 µM[8]
Ouabain	Panel of 6 Pancreatic Cancer Cell Lines	Cytotoxicity Assay	Mean IC50: 212 nM[9]
Proscillaridin A	Human Tumor Cell Primary Cultures	Cytotoxicity Assay	6.4 - 76 nM[10]
Digitoxin	Human Tumor Cell Primary Cultures	Cytotoxicity Assay	Potent, but less than Proscillaridin A[10]

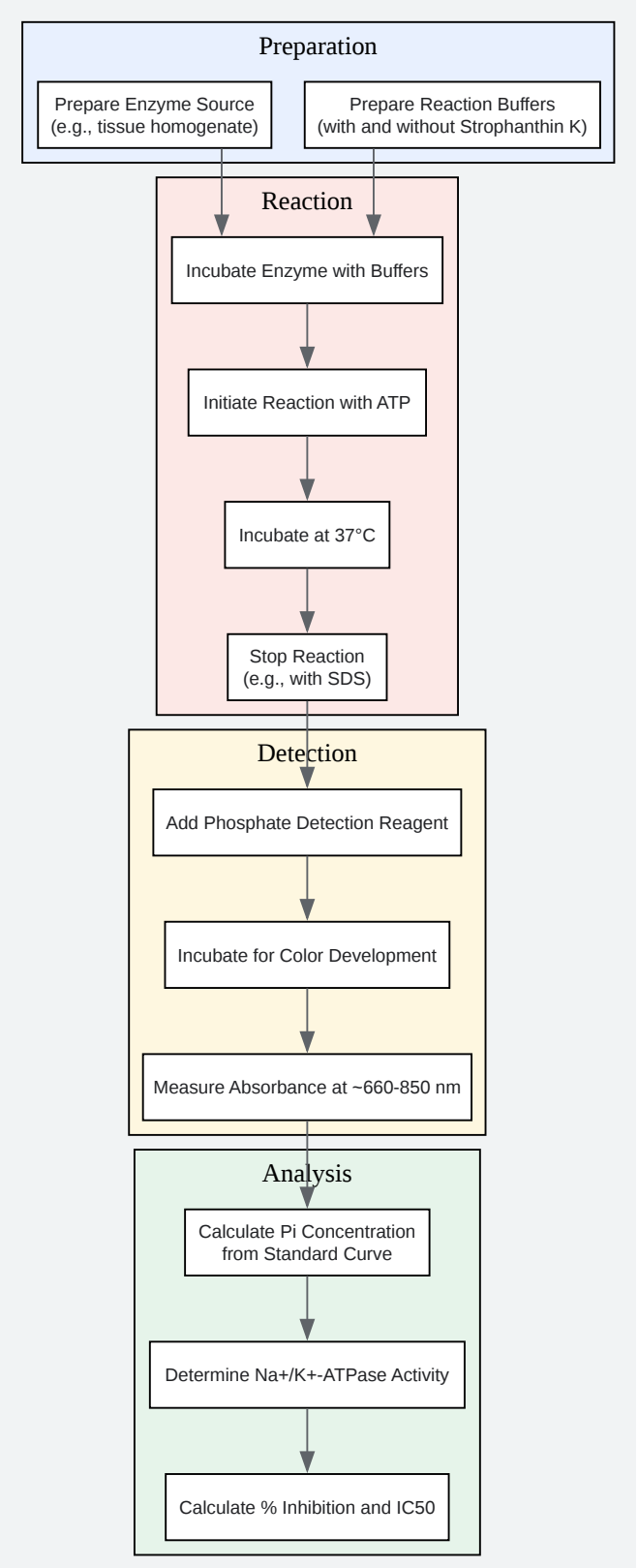
Signaling Pathway of **Strophanthin K**

The primary mechanism of action of **Strophanthin K** is the inhibition of the Na+/K+-ATPase. This leads to an increase in intracellular sodium, which in turn alters the function of the sodium-calcium exchanger (NCX), resulting in an accumulation of intracellular calcium. This elevation in cytosolic calcium is the key trigger for the downstream effects of **Strophanthin K**.

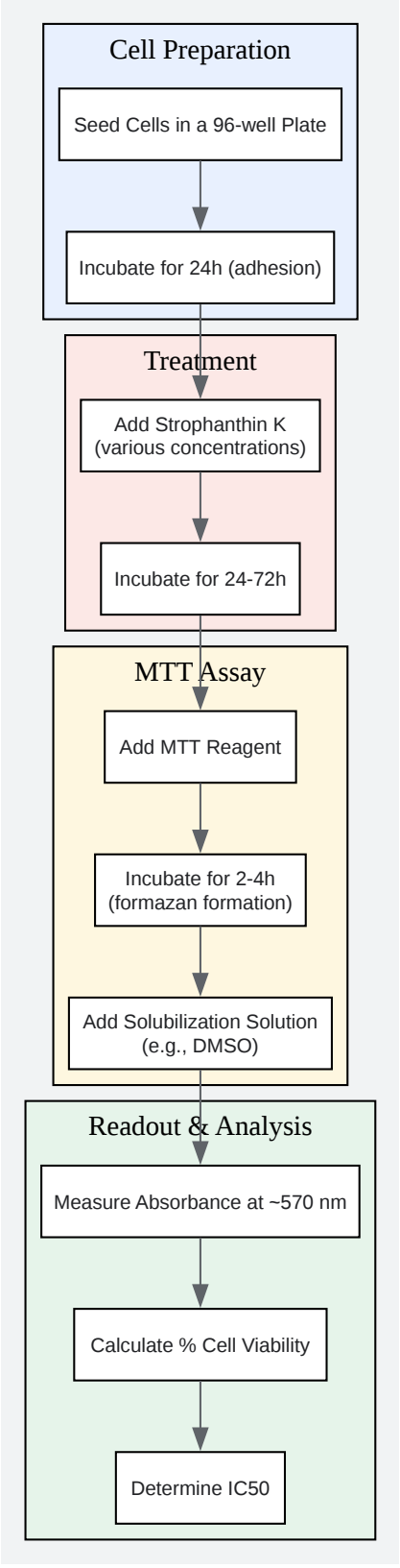
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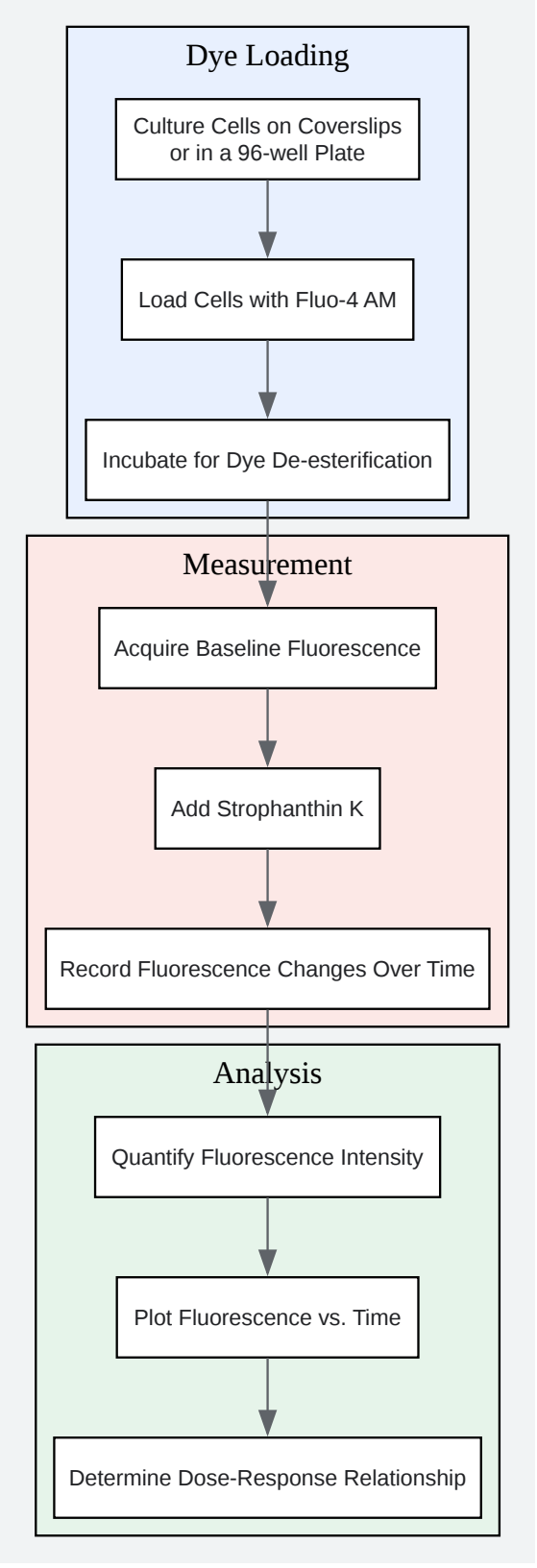


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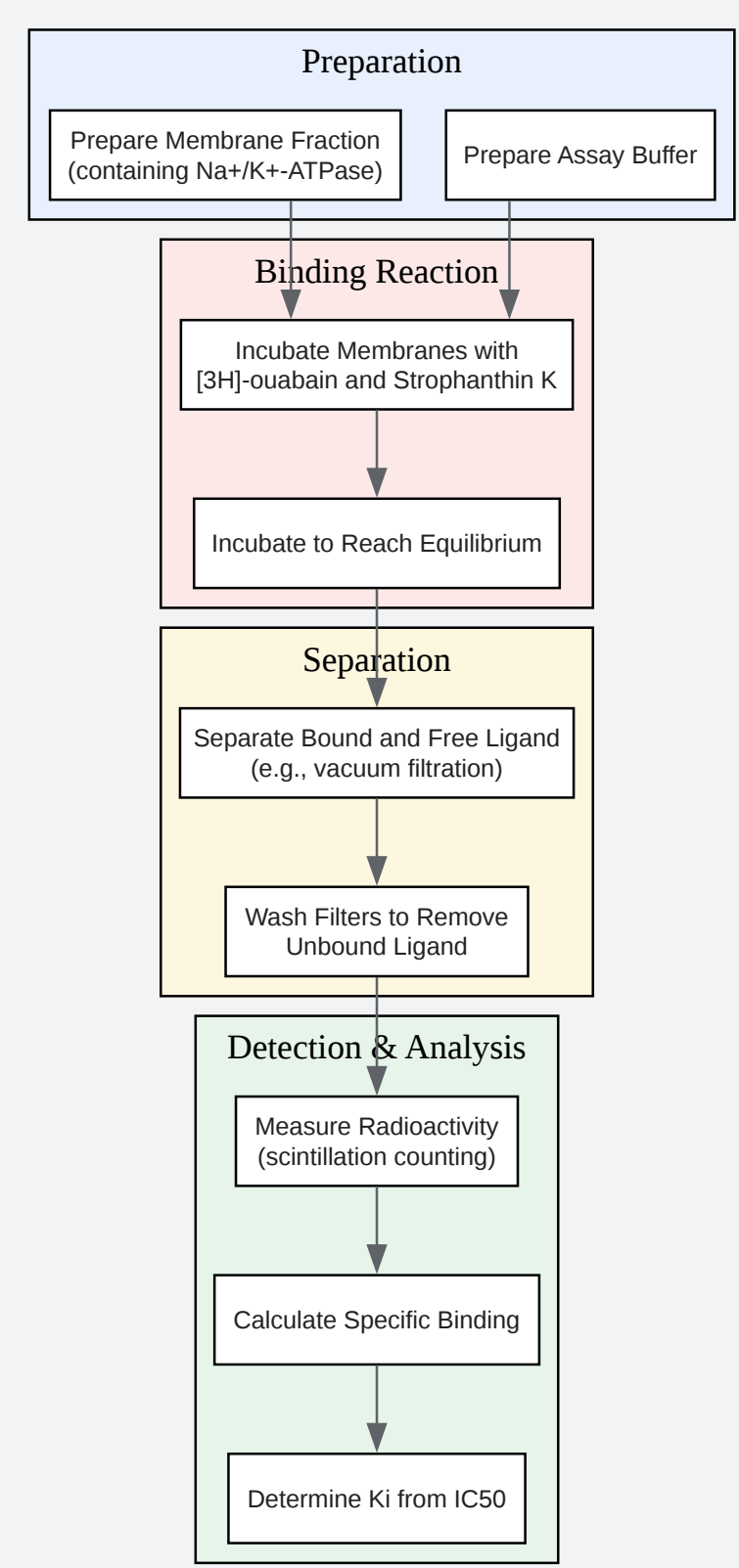


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